

"Sodium 6-hydroxynaphthalene-2-sulfonate CAS number 135-76-2"

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Compound of Interest

Compound Name: Sodium 6-hydroxynaphthalene-2-sulfonate

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An In-depth Technical Guide to **Sodium 6-hydroxynaphthalene-2-sulfonate** (CAS 135-76-2)

Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of **Sodium 6-hydroxynaphthalene-2-sulfonate**, a pivotal chemical compound for professionals engaged in chemical synthesis, dye manufacturing, and pharmaceutical research.

Introduction and Strategic Importance

Sodium 6-hydroxynaphthalene-2-sulfonate, widely known in the industry as Schaeffer's salt, is an organic compound belonging to the naphthalene derivative class.^[1] Its strategic importance lies in its role as a versatile coupling component and intermediate.^{[2][3]} The molecule's structure, featuring a naphthalene core functionalized with both a hydroxyl (-OH) and a sulfonate (-SO₃Na) group, imparts unique chemical properties that make it indispensable in the synthesis of azo dyes, including regulated colorants like FD&C Red No. 40.^{[2][3]} It also serves as a critical precursor in the production of other specialized chemicals and is used as an analytical standard in quality control processes for food additives.^[4] This guide elucidates its chemical properties, synthesis, purification, analytical characterization, and applications, providing researchers and development professionals with a foundational understanding of this key industrial chemical.

Physicochemical Properties

The compound is typically a white to light yellow or off-white solid, available as a powder or crystalline granules.[1][3][5] It is generally stable under standard atmospheric and storage conditions, which recommend keeping it in a dark, inert atmosphere at room temperature.[3][5] Its high melting point, recorded as above 300 °C, is indicative of its stable ionic salt structure.[3] The presence of the sodium sulfonate group confers excellent water solubility, a critical attribute for its primary applications in aqueous reaction media.[1][3]

Table 1: Key Physicochemical Identifiers and Properties

Property	Value	Source(s)
CAS Number	135-76-2	[1][6]
EC Number	205-218-1	[7]
IUPAC Name	sodium 6-hydroxynaphthalene-2-sulfonate	[6]
Synonyms	Schaeffer's salt, Sodium 2-naphthol-6-sulfonate	[1][3][6]
Molecular Formula	C ₁₀ H ₇ NaO ₄ S	[6][7][8]
Molecular Weight	246.22 g/mol (anhydrous basis)	[6][9]
Appearance	White to light yellow powder/solid	[1][3][10]
Melting Point	>300 °C (literature)	[2][3]
Water Solubility	1000 g/L at 25°C	[3]
LogP	-2.26 at 25°C	[3]

Visualization: Chemical Structure

The structure of **Sodium 6-hydroxynaphthalene-2-sulfonate** is fundamental to its reactivity, particularly in electrophilic substitution reactions typical for dye synthesis.

Caption: Chemical structure of **Sodium 6-hydroxynaphthalene-2-sulfonate**.

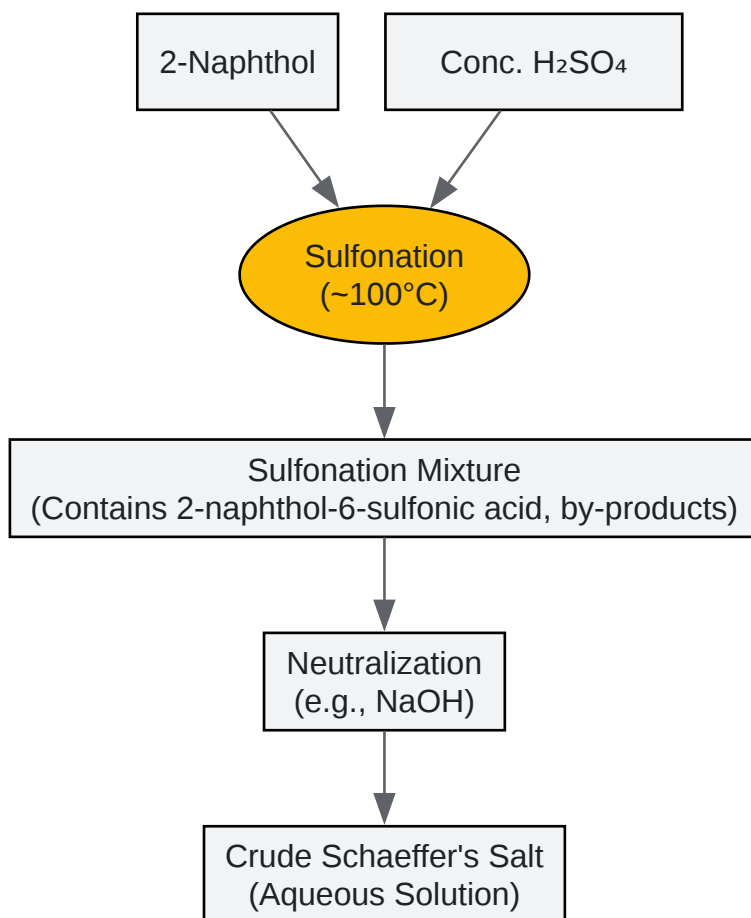
Synthesis and Purification

The industrial production of Schaeffer's salt is a well-established process primarily involving the sulfonation of 2-naphthol (β -naphthol). The choice of reaction conditions is critical to maximize the yield of the desired 6-sulfonic acid isomer over other potential isomers and by-products.

Synthesis Pathway

The core reaction involves treating 2-naphthol with concentrated sulfuric acid at elevated temperatures, typically around 100°C.^[11] This electrophilic aromatic substitution reaction yields a mixture of products, with 2-naphthol-6-sulfonic acid being the major component under kinetically controlled conditions. The resulting sulfonation mixture is then neutralized with a sodium base, such as sodium hydroxide or sodium carbonate, to form the crude sodium salt.

^[11]



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Caption: High-level overview of the synthesis of Schaeffer's Salt.

Purification Protocol: A Self-Validating System

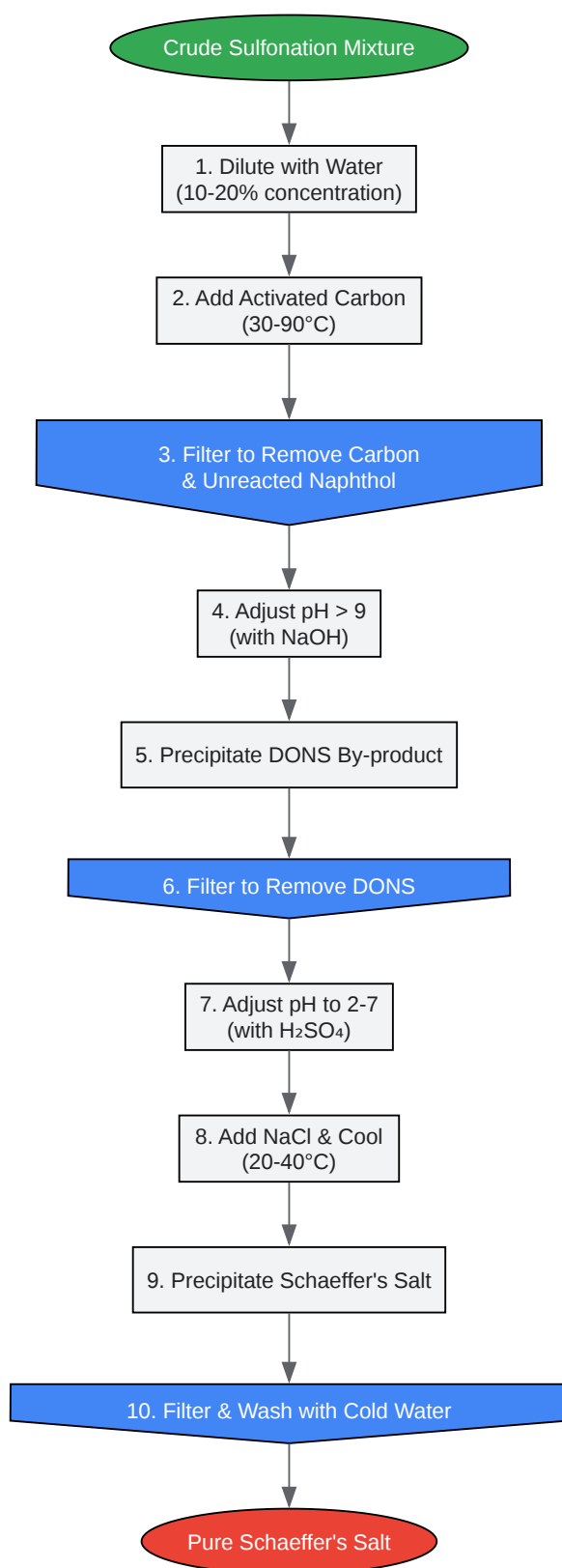
The crude product from the initial synthesis contains several impurities, including unreacted 2-naphthol, 6,6'-oxybis(2-naphthalene sulfonic acid) (DONS), and 2-naphthol-3,6-disulfonic acid (R-salt).^[11] A robust, multi-step purification is required to achieve the high purity necessary for pharmaceutical and dye applications. The following protocol is based on established industrial practices.^[11]

Objective: To isolate high-purity Schaeffer's Salt by systematically removing key process-related impurities.

Step-by-Step Methodology:

- Dilution & Initial Treatment:
 - The raw sulfonation mixture is diluted with water to create an aqueous solution containing approximately 10-20% by weight of the target sulfonic acid.^[11]
 - Causality: Dilution is necessary to ensure all components are fully dissolved and to control the subsequent precipitation steps.
 - Activated carbon is added to the solution, which is maintained at 30-90°C for 0.1 to 4.0 hours.^[11]
 - Causality: Activated carbon has a high affinity for non-polar organic molecules and effectively adsorbs unreacted 2-naphthol.
- Removal of DONS By-product:
 - The solution is filtered to remove the activated carbon.
 - The pH of the filtrate is adjusted to be above 9 using a sodium base (e.g., sodium hydroxide).^[11]

- Causality: At this high pH, the disodium salt of DONS becomes selectively insoluble and precipitates out of the solution, while the desired Schaeffer's salt remains dissolved.
- The precipitated DONS is removed by a second filtration.
- Selective Precipitation of Schaeffer's Salt:
 - The pH of the purified filtrate is adjusted to a range of 2-7 using a strong acid like sulfuric acid.[\[11\]](#)
 - Causality: Lowering the pH into this acidic-to-neutral range significantly reduces the solubility of Schaeffer's salt relative to the highly soluble R-salt (2-naphthol-3,6-disulfonic acid), which remains in the mother liquor.
 - A salting-out agent, such as sodium chloride (6-12 grams per 100 mL), is added to further decrease the solubility of the target product.[\[11\]](#) The solution is cooled to 20-40°C to maximize precipitation.
 - Causality: The common ion effect from the added sodium salt and lower temperature synergistically promote the crystallization of the desired product.
- Final Isolation and Drying:
 - The precipitated Schaeffer's Salt is collected by filtration.
 - The filter cake is washed with cold water to remove any remaining mother liquor and soluble impurities.[\[11\]](#)
 - The final product is dried to yield a high-purity crystalline solid.



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Caption: Detailed workflow for the purification of Schaeffer's Salt.

Analytical Techniques for Quality Control

Ensuring the purity of **Sodium 6-hydroxynaphthalene-2-sulfonate** is paramount for its end-use applications. High-Performance Liquid Chromatography (HPLC) is the predominant analytical method for this purpose.^[9]

Protocol: HPLC Purity Assay

- **Objective:** To quantify the purity of Schaeffer's Salt and identify the presence of process-related impurities.
- **Instrumentation:** A standard HPLC system equipped with a UV or fluorescence detector.
- **Column:** A reverse-phase C18 column is typically effective.
- **Mobile Phase:** A gradient elution using a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). The gradient is optimized to resolve the main peak from impurities like 2-naphthol, DONS, and R-salt.
- **Detection:** Naphthalene sulfonates exhibit natural fluorescence, making fluorescence detection (e.g., excitation at 275 nm, emission at 350 nm) a highly sensitive and selective option.^[12] UV detection is also commonly used.
- **Quantification:** Purity is typically determined by area percent calculation, assuming equal response factors for closely related impurities, or by using certified reference standards for each potential impurity for more accurate quantification.^[9] A purity of >97% is often specified for technical grades.^[13]

Applications in Research and Industry

The utility of Schaeffer's salt is widespread, driven by its defined chemical reactivity.

- **Dye and Pigment Synthesis:** This is its primary industrial application. It acts as a coupling component in the synthesis of a vast range of azo dyes used in the textile, paper, and leather industries.^{[14][15]} A notable example is its use as a precursor in the synthesis of FD&C Red No. 40, a colorant permitted for foods, drugs, and cosmetics.^{[2][3]}

- **Chemical Intermediate:** It is a starting material for producing other chemical reagents, such as methoxy-substituted naphthalenesulfonyl chlorides.[\[3\]](#)
- **Drug Development:** While not a therapeutic agent itself, its derivatives have been explored in medicinal chemistry. For instance, scaffolds based on related structures have been investigated for applications such as thrombin inhibitors. Its well-defined structure makes it a valuable building block in the synthesis of more complex molecules for drug discovery programs.
- **Analytical Standards:** High-purity grades of Schaeffer's salt are used as reference materials for the quality control and purity testing of various food colorants and additives.[\[4\]](#)

Safety, Handling, and Storage

As with any chemical reagent, proper handling of **Sodium 6-hydroxynaphthalene-2-sulfonate** is essential.

Table 2: GHS Hazard Information

Hazard Class	GHS Code	Description	Source(s)
Skin Irritation	H315	Causes skin irritation	[6]
Eye Irritation	H319	Causes serious eye irritation	[6] [7] [16]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[6]

Recommended Handling and PPE:

- **Engineering Controls:** Handle in a well-ventilated area, preferably using local exhaust ventilation to prevent dust dispersion.[\[16\]](#)[\[17\]](#)
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side shields or goggles, and a lab coat.[\[7\]](#) For handling large quantities or where dust is generated, a NIOSH-approved N95 dust mask is recommended.

- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[7][16] For skin contact, wash off with soap and plenty of water.[7] If inhaled, move the person to fresh air.[7]
- Storage: Store in a tightly closed container in a cool, dry, and dark place under an inert atmosphere.[3][16]

Conclusion

Sodium 6-hydroxynaphthalene-2-sulfonate (CAS 135-76-2) is more than a mere commodity chemical; it is a foundational building block in several scientifically driven industries. Its synthesis from 2-naphthol, while straightforward in principle, requires a nuanced and rigorous purification process to yield a product suitable for the demanding specifications of dye manufacturing and pharmaceutical research. A thorough understanding of its properties, synthesis, and analytical validation, as detailed in this guide, is crucial for any scientist or developer working with this versatile and important compound.

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